

Diisooctyl Adipate: A Comprehensive Technical Guide to its Chemical and Physical Properties

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Compound of Interest

Compound Name: *Diisooctyl adipate*

Cat. No.: *B073825*

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Introduction

Diisooctyl adipate (DIOA) is a high-molecular-weight branched-chain diester of adipic acid and isooctyl alcohol. It is a versatile plasticizer known for its excellent low-temperature flexibility, good electrical properties, and compatibility with a wide range of polymers. This technical guide provides an in-depth overview of the core chemical and physical properties of **diisooctyl adipate**, along with detailed experimental protocols for their determination. The information presented herein is intended to support research, development, and quality control activities in various scientific and industrial settings.

Chemical and Physical Properties

The fundamental chemical and physical characteristics of **diisooctyl adipate** are summarized in the tables below. These values represent a compilation of data from various reputable sources and provide a comprehensive overview of the compound's properties.

Table 1: General Chemical Properties of Diisooctyl Adipate

Property	Value	Source(s)
Molecular Formula	C ₂₂ H ₄₂ O ₄	[1] [2] [3]
Molecular Weight	370.57 g/mol	[2] [4]
CAS Number	1330-86-5	[1] [2] [5] [6]
Synonyms	Bis(6-methylheptyl) hexanedioate, Adipic acid diisooctyl ester	[7]

Table 2: Physical Properties of Diisooctyl Adipate

Property	Value	Conditions	Source(s)
Appearance	Colorless to pale yellow, oily liquid	Ambient	[6][8]
Odor	Slight, aromatic	-	[9]
Density	0.924 - 0.930 g/cm ³	20 °C	[8][9][10][11]
Boiling Point	205 - 220 °C	4 mmHg	[5][9]
417 °C	760 mmHg	[11][12]	
Melting Point / Pour Point	-70 °C	-	[5][9]
Flash Point	195 - 206 °C	Closed Cup	[10][13]
Viscosity (Dynamic)	13 - 15 mPa·s	20 °C	[10]
Viscosity (Kinematic)	14.8 mm ² /s	20 °C	[11]
Refractive Index	1.447 - 1.451	20 °C	[8][9]
Solubility in Water	< 0.1 mg/L	20 °C	[10]
Solubility in Organic Solvents	Soluble in ethanol, ether, acetone	-	[8]
Vapor Pressure	0.021 mbar	100 °C	[10]
Vapor Density	12.8 (Air = 1)	-	[10][12][13]
Auto-ignition Temperature	350 - 377 °C	-	[10][11]

Experimental Protocols

The determination of the physical and chemical properties of **diisooctyl adipate** requires standardized and validated experimental methods. The American Society for Testing and Materials (ASTM) provides a comprehensive set of standards for such purposes. The following are detailed methodologies for key experiments related to the properties listed above.

Determination of Physical and Chemical Properties of Plasticizers (ASTM D1045)

ASTM D1045 provides a suite of standard test methods for sampling and testing liquid plasticizers like **diisooctyl adipate**.^{[14][15][16][17][18]} This standard covers the determination of several key properties, including acid number, ester content, specific gravity (density), color, and refractive index.

1. Specific Gravity (Density) Determination:

- Apparatus: Pycnometer, analytical balance, and a constant-temperature water bath.
- Methodology:
 - Clean and dry the pycnometer and determine its weight.
 - Fill the pycnometer with freshly boiled and cooled distilled water and place it in a constant-temperature bath at 20 ± 0.1 °C until it reaches thermal equilibrium.
 - Adjust the water level to the mark and reweigh the pycnometer.
 - Empty and dry the pycnometer, then fill it with the **diisooctyl adipate** sample.
 - Place the filled pycnometer in the constant-temperature bath at 20 ± 0.1 °C until it reaches thermal equilibrium.
 - Adjust the sample level to the mark and reweigh the pycnometer.
 - Calculate the specific gravity by dividing the weight of the sample by the weight of the water.

2. Refractive Index Determination:

- Apparatus: Abbe refractometer with a circulating fluid temperature control system.
- Methodology:
 - Calibrate the refractometer using a standard liquid of known refractive index.

- Circulate a constant-temperature fluid (20 ± 0.1 °C) through the refractometer prisms.
- Place a few drops of the **diisooctyl adipate** sample on the lower prism.
- Close the prisms and allow the instrument to come to thermal equilibrium.
- Adjust the instrument and light source to obtain the most distinct reading possible and record the refractive index.

Determination of Solidification Point (Adapted for Melting/Pour Point) (ASTM D1493)

Given the very low melting point of **diisooctyl adipate**, determining its solidification point is a more practical approach. ASTM D1493 provides a general procedure for determining the solidification point of industrial organic chemicals.^{[19][20]}

- Apparatus: Test tube, a larger air-jacket tube, a stirrer, a cooling bath, and a calibrated thermometer or thermistor with a resolution of 0.1 °C or better.
- Methodology:
 - Place the **diisooctyl adipate** sample in the test tube.
 - Position the test tube inside the air-jacket tube, which is then placed in a cooling bath. The cooling bath should be maintained at a temperature about 20°C below the expected solidification point.
 - Continuously stir the sample at a constant rate.
 - Record the temperature at regular intervals as the sample cools.
 - The solidification point is the temperature at which the temperature of the sample remains constant for a period of time. This occurs as the heat of fusion is released during the phase change from liquid to solid.

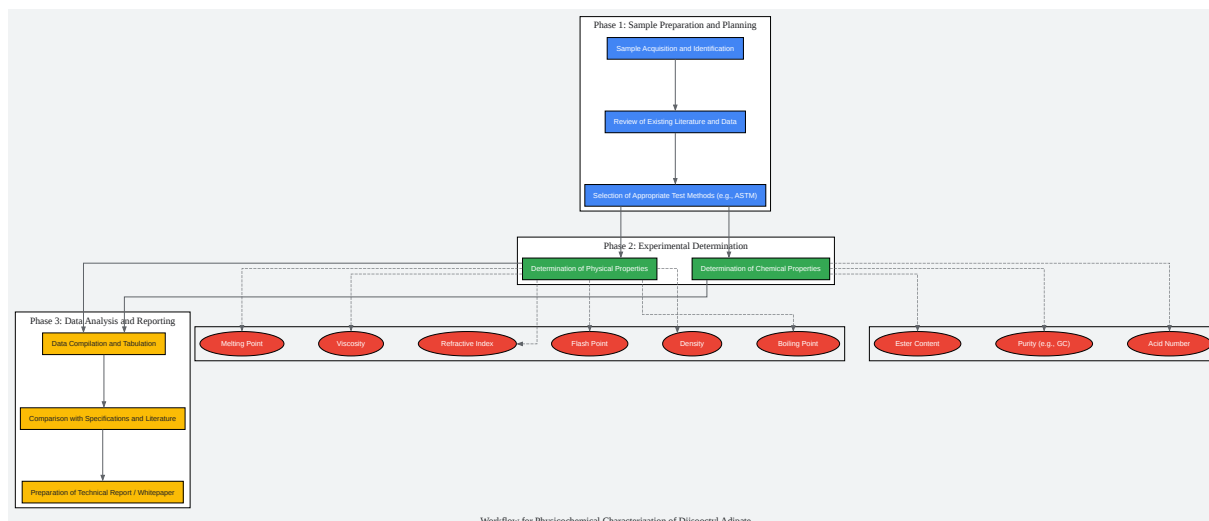
Determination of Distillation Range (Boiling Point) (ASTM D1078)

For liquids that are stable during distillation, ASTM D1078 provides a method for determining the distillation (boiling) range.^{[21][22][23][24][25]}

- Apparatus: Distillation flask, condenser, graduated receiving cylinder, and a calibrated thermometer.
- Methodology:
 - Measure 100 mL of the **diisooctyl adipate** sample into the distillation flask.
 - Assemble the distillation apparatus, ensuring the thermometer bulb is correctly positioned.
 - Heat the flask and record the temperature at which the first drop of condensate falls from the condenser into the receiving cylinder (initial boiling point).
 - Continue to heat and record the temperature at various percentages of collected distillate (e.g., 5%, 10%, 20%, etc.).
 - The temperature when the last of the liquid evaporates from the bottom of the flask is the dry point. The distillation range is the temperature interval between the initial boiling point and the dry point.

Logical Workflow for Physicochemical Characterization

The following diagram illustrates a typical workflow for the characterization of the chemical and physical properties of a liquid substance like **diisooctyl adipate**.



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Caption: Workflow for the physicochemical characterization of **diisooctyl adipate**.

Conclusion

This technical guide has provided a detailed overview of the key chemical and physical properties of **diisooctyl adipate**. The tabulated data offers a quick reference for researchers, while the detailed experimental protocols, based on established ASTM standards, provide the necessary guidance for accurate and reproducible measurements. The presented information is crucial for ensuring the quality and consistency of **diisooctyl adipate** in various applications, from industrial manufacturing to pharmaceutical and drug development research.

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References

- 1. Diisooctyl Adipate | C₂₂H₄₂O₄ | CID 61022 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Diisooctyl adipate [webbook.nist.gov]

- 3. hpc-standards.com [hpc-standards.com]
- 4. Diisooctyl adipate (CAS 1330-86-5) - Chemical & Physical Properties by Cheméo [cheméo.com]
- 5. DIISOOCTYL ADIPATE | 1330-86-5 [chemicalbook.com]
- 6. CAS 1330-86-5: Diisooctyl adipate | CymitQuimica [cymitquimica.com]
- 7. diisooctyl adipate, 1330-86-5 [thegoodscentscompany.com]
- 8. What is Diisooctyl Adipate - Properties & Specifications [histry-chem.com]
- 9. echemi.com [echemi.com]
- 10. modernchemical.co.th [modernchemical.co.th]
- 11. univarsolutions.com [univarsolutions.com]
- 12. ICSC 1292 - DIOCTYL ADIPATE [incchem.org]
- 13. csrocketry.com [csrocketry.com]
- 14. store.astm.org [store.astm.org]
- 15. store.astm.org [store.astm.org]
- 16. standards.iteh.ai [standards.iteh.ai]
- 17. standards.globalspec.com [standards.globalspec.com]
- 18. standards.iteh.ai [standards.iteh.ai]
- 19. store.astm.org [store.astm.org]
- 20. standards.iteh.ai [standards.iteh.ai]
- 21. store.astm.org [store.astm.org]
- 22. store.astm.org [store.astm.org]
- 23. store.astm.org [store.astm.org]
- 24. webstore.ansi.org [webstore.ansi.org]
- 25. Federal & State Regulations | ASTM D1078 Standard test method for distillation range of volatile organic liquids | J. J. Keller® Compliance Network [jjkellercompliancencetwork.com]
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